

Commercial Availability and Technical Profile of 5-(2-Bromophenyl)-1H-tetrazole (98% Purity)

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Compound of Interest

Compound Name: 5-(2-Bromophenyl)-1H-tetrazole

Cat. No.: B1268330

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A Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and potential biological relevance of **5-(2-Bromophenyl)-1H-tetrazole** with a purity of 98%. This document is intended for researchers, scientists, and professionals involved in drug discovery and development who may be considering this compound as a building block or a molecule of interest for their research endeavors.

Commercial Sourcing

5-(2-Bromophenyl)-1H-tetrazole (CAS No: 73096-42-1) is commercially available from a variety of chemical suppliers, catering to both research and bulk quantity needs. The purity of 98% is a standard grade offered by several vendors. Below is a summary of suppliers and their offerings.

Supplier	Product/Catalog No.	Purity	Available Quantities	Price (USD)	Lead Time
ChemUnivers e	P60496	98%	250 mg, 1 g, 5 g, Bulk	\$37.00 (250mg), \$40.00 (1g), \$74.00 (5g)	6 to 8 days
TCI America (via Fisher Scientific)	B257725G	≥98.0% (HPLC)	25 g	\$259.11	Varies
Toronto Research Chemicals (via Biomall)	B698695- 100mg	Not Specified	100 mg	Inquiry	5-6 Weeks
Laboratorium Discounter	Not Specified	>98.0% (HPLC)	25 g	€143.00	Varies
Amerigo Scientific	CBB1135036	98%	1 g	Inquiry	Varies
XIAMEN EQUATION CHEMICAL CO., LTD (via Echemi)	Not Specified	98% (Industrial Grade)	Bulk (e.g., 0.1 kg)	Inquiry	Varies
Capot Chemical Co., Ltd. (via ChemicalBoo k)	Not Specified	NLT 98%	1 g, 1 kg	Inquiry	Varies

Note: Prices and lead times are subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current information and for bulk quantity pricing.

Physicochemical Properties

Property	Value
CAS Number	73096-42-1
Molecular Formula	C ₇ H ₅ BrN ₄
Molecular Weight	225.05 g/mol
Appearance	White to off-white powder
Melting Point	182-184 °C (lit.)
Purity	≥98%

Experimental Protocols

The synthesis of 5-substituted-1H-tetrazoles is well-documented in the scientific literature. A common and effective method is the [3+2] cycloaddition of a nitrile with an azide source. Below is a representative protocol adapted from literature for the synthesis of **5-(2-Bromophenyl)-1H-tetrazole** from 2-bromobenzonitrile.

Synthesis of 5-(2-Bromophenyl)-1H-tetrazole

This protocol is based on the general method of reacting an aryl nitrile with sodium azide, often with a catalyst and in a high-boiling polar aprotic solvent.

Materials:

- 2-Bromobenzonitrile
- Sodium Azide (NaN₃)
- Ammonium Chloride (NH₄Cl) or a Lewis acid catalyst (e.g., Zinc Chloride, ZnCl₂)
- Dimethylformamide (DMF)
- Hydrochloric Acid (HCl), aqueous solution
- Ethyl Acetate

- Sodium Sulfate (Na_2SO_4), anhydrous
- Deionized Water

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-bromobenzonitrile (1 equivalent) in DMF.
- **Addition of Reagents:** To the stirred solution, add sodium azide (1.5-2 equivalents) and ammonium chloride (1.5-2 equivalents). The use of ammonium chloride helps in the in-situ formation of hydrazoic acid, the reactive species.
- **Reaction Conditions:** Heat the reaction mixture to 120-130 °C and maintain this temperature for 12-24 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete (as indicated by TLC), cool the mixture to room temperature. Carefully and slowly acidify the mixture with an aqueous solution of HCl (e.g., 2M) to a pH of approximately 2-3. This step protonates the tetrazole ring and quenches any unreacted azide. Caution: Acidification of azide-containing solutions can generate toxic and explosive hydrazoic acid. This step must be performed in a well-ventilated fume hood with appropriate safety precautions.
- **Extraction:** Extract the aqueous mixture with ethyl acetate (3 x volume of the aqueous phase).
- **Washing:** Combine the organic layers and wash with deionized water and then with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** The crude **5-(2-Bromophenyl)-1H-tetrazole** can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes, to yield the final product with high purity.

Potential Biological Activity and Signaling Pathways

While specific studies detailing the mechanism of action for **5-(2-Bromophenyl)-1H-tetrazole** are not extensively available in the public domain, the tetrazole moiety is a well-known pharmacophore in medicinal chemistry.[1][2] Tetrazole derivatives have been reported to exhibit a wide range of biological activities, including anticancer and anti-inflammatory effects.[3][4][5]

One of the prominent mechanisms of action for some anticancer tetrazole-containing compounds is the inhibition of tubulin polymerization.[6][7] By disrupting microtubule dynamics, these compounds can arrest the cell cycle in the G2/M phase, leading to the induction of apoptosis.[6]

Below is a diagram illustrating a plausible signaling pathway for the anticancer activity of a tetrazole derivative that acts as a tubulin polymerization inhibitor.

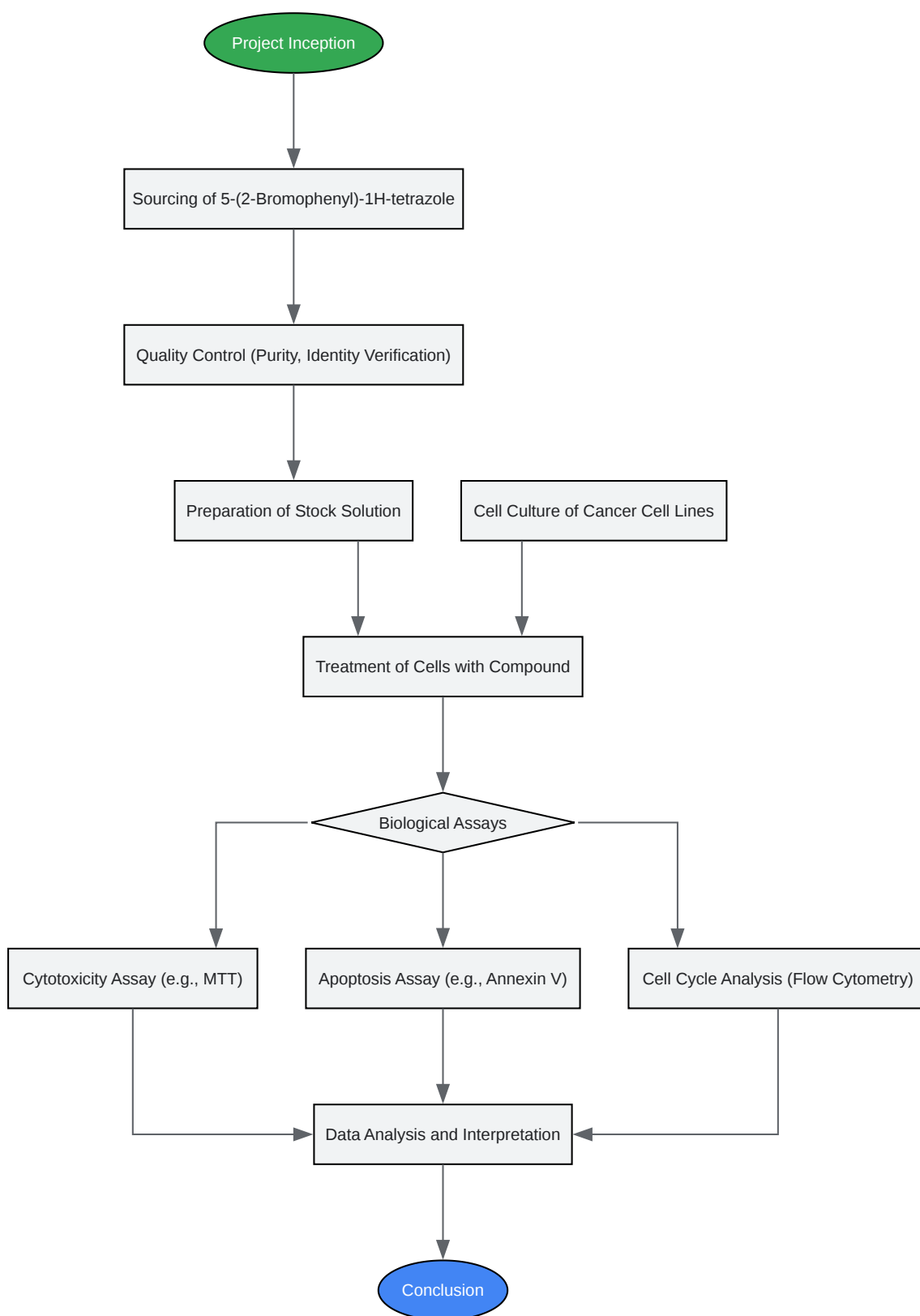


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Caption: Plausible mechanism of anticancer action for a tetrazole derivative via tubulin polymerization inhibition.

Experimental Workflow

The following diagram outlines a typical experimental workflow for a researcher interested in evaluating the biological activity of **5-(2-Bromophenyl)-1H-tetrazole**, from sourcing the compound to in vitro testing.



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Caption: General experimental workflow for in vitro evaluation of **5-(2-Bromophenyl)-1H-tetrazole**.

This guide provides a foundational understanding of the commercial and technical aspects of **5-(2-Bromophenyl)-1H-tetrazole** (98% purity). Researchers are encouraged to consult the primary literature for more detailed information and to ensure all safety precautions are taken when handling this and any other chemical compound.

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